

# Personal protective equipment for handling 6,7-Dihydroquinolin-8(5H)-one

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## Compound of Interest

Compound Name: 6,7-Dihydroquinolin-8(5H)-one

Cat. No.: B1314719

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## Essential Safety and Handling Guide for 6,7-Dihydroquinolin-8(5H)-one

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6,7-Dihydroquinolin-8(5H)-one**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **6,7-Dihydroquinolin-8(5H)-one**
- CAS Number: 56826-69-8
- Physical Form: White to Yellow to Brown Solid[1]

## Hazard Identification and Classification

**6,7-Dihydroquinolin-8(5H)-one** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).[1][2]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2]
Serious Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[1][2]

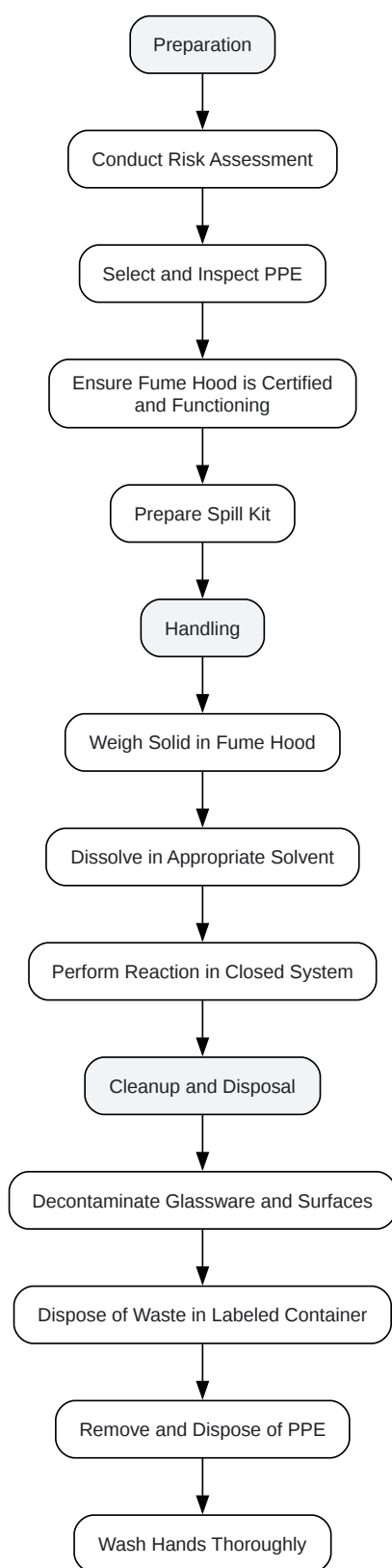
## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6,7-Dihydroquinolin-8(5H)-one** to minimize exposure. The following table outlines the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Safety Goggles with Side-Shields	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in situations with a high risk of splashing.[2]
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of them after handling the chemical.[3][4]
Laboratory Coat	A flame-resistant lab coat should be worn over personal clothing and kept fully buttoned.[2][4]	
Full-Length Pants and Closed-Toe Shoes	Pants and shoes must cover all exposed skin on the lower body and feet.[3][4]	
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a certified chemical fume hood or if exposure limits are exceeded. A full-face respirator is recommended if irritation is experienced.[2][4]

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **6,7-Dihydroquinolin-8(5H)-one** is critical for safety. The following workflow outlines the key steps for preparation, handling, and cleanup.



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Caption: Workflow for the safe handling of **6,7-Dihydroquinolin-8(5H)-one**.

### Experimental Protocol for Safe Handling:

- Preparation:
  - Conduct a thorough risk assessment for the planned experiment.
  - Select and inspect all necessary PPE as outlined in the table above.
  - Ensure a certified chemical fume hood is available and functioning correctly.
  - Have a chemical spill kit readily accessible.
- Handling:
  - All handling of solid **6,7-Dihydroquinolin-8(5H)-one**, including weighing, must be performed in a chemical fume hood to avoid inhalation of dust.[\[2\]](#)
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
  - If the procedure involves heating, use a controlled heating source such as a heating mantle and ensure the setup is secure.
  - Keep the container tightly closed when not in use.[\[2\]](#)
- Cleanup:
  - Decontaminate all glassware and surfaces that have come into contact with the chemical.
  - Dispose of contaminated materials, including gloves and any excess reagent, in a clearly labeled hazardous waste container.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after handling is complete.[\[5\]](#)

## Emergency Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical help if irritation occurs. <a href="#">[2]</a>
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
Accidental Release	Evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the material into a sealed container for disposal. Ensure adequate ventilation. <a href="#">[2]</a>

## Storage and Disposal Plan

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)
- The storage area should be locked to restrict access.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

**Disposal:**

- Dispose of chemical waste in accordance with all local, state, and federal regulations.
- Do not dispose of down the drain or in general waste.
- Contaminated containers should be treated as hazardous waste and disposed of accordingly. Contact your institution's environmental health and safety department for specific disposal procedures.

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